

Magnesium Iodide Octahydrate: A Technical Overview

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Compound of Interest

Compound Name: Magnesium iodide, octahydrate

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This technical guide provides an in-depth overview of magnesium iodide octahydrate, a compound with niche but important applications in chemical synthesis and research. This document outlines its chemical and physical properties, details its synthesis, and explores its applications, particularly within the realm of organic chemistry.

Core Properties and Data

Magnesium iodide octahydrate is the hydrated form of magnesium iodide, with the chemical formula $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$.^{[1][2][3][4]} It presents as a white crystalline solid that is highly soluble in water.^{[1][3]} A key characteristic is its instability in the air at room temperature, where it tends to decompose and turn brown due to the release of elemental iodine.^[1]

Below is a summary of the key quantitative data for magnesium iodide octahydrate:

| Property | Value | Reference |
|---------------------|-------------------------------------|-----------------|
| CAS Number | 7790-31-0 | [1][2][3][4][5] |
| Molecular Formula | MgI ₂ ·8H ₂ O | [1][2][3][4] |
| Molecular Weight | 422.236 g/mol | [1][2][3][4][6] |
| Appearance | White crystalline solid | [1][3] |
| Density | 2.098 g/cm ³ | [1][2][7][8] |
| Melting Point | 41 °C (decomposes) | [1][2][5] |
| Solubility in Water | 81 g/100 mL (at 20 °C) | [1][2][5] |
| Crystal Structure | Orthorhombic | [1][2][6][9] |

Experimental Protocols: Synthesis of Magnesium Iodide

Magnesium iodide can be synthesized through several methods. The most common laboratory preparations involve the reaction of magnesium compounds with hydroiodic acid or the direct reaction of the elements.

Protocol 2.1: Synthesis from Magnesium Oxide

This method involves the neutralization of magnesium oxide with hydroiodic acid.

- Materials: Magnesium oxide (MgO), Hydroiodic acid (HI), distilled water, crystallizing dish.
- Procedure:
 - Carefully add a stoichiometric amount of magnesium oxide to a solution of hydroiodic acid with constant stirring. The reaction is as follows: $\text{MgO} + 2\text{HI} \rightarrow \text{MgI}_2 + \text{H}_2\text{O}$. [1][6]
 - Continue stirring until the magnesium oxide is completely dissolved.
 - Gently heat the resulting solution to concentrate it.

- Allow the concentrated solution to cool slowly in a crystallizing dish.
- Magnesium iodide octahydrate crystals will form upon cooling.
- Filter the crystals and dry them under vacuum to prevent decomposition.

Protocol 2.2: Synthesis from Magnesium Carbonate

This protocol is similar to the one above but uses magnesium carbonate as the starting material.

- Materials: Magnesium carbonate (MgCO_3), Hydroiodic acid (HI), distilled water.
- Procedure:
 - Slowly add magnesium carbonate to hydroiodic acid. This reaction will produce carbon dioxide gas. The reaction is: $\text{MgCO}_3 + 2\text{HI} \rightarrow \text{MgI}_2 + \text{CO}_2 + \text{H}_2\text{O}$.[\[1\]](#)[\[6\]](#)
 - Once the effervescence ceases and all the magnesium carbonate has reacted, gently heat the solution to drive off the remaining CO_2 and to concentrate the solution.
 - Cool the solution to allow for the crystallization of magnesium iodide octahydrate.
 - Isolate the crystals by filtration and dry them appropriately.

Protocol 2.3: Anhydrous Synthesis

For applications requiring the anhydrous form, the synthesis must be conducted in a moisture-free environment.

- Materials: Magnesium metal powder, elemental iodine (I_2), anhydrous diethyl ether.
- Procedure:
 - In a completely dry reaction vessel under an inert atmosphere (e.g., argon or nitrogen), combine magnesium metal powder and elemental iodine.
 - Add anhydrous diethyl ether as a solvent.[\[1\]](#)

- The reaction between magnesium and iodine will proceed to form magnesium iodide.
- Once the reaction is complete, the anhydrous magnesium iodide can be isolated by removing the solvent under vacuum.

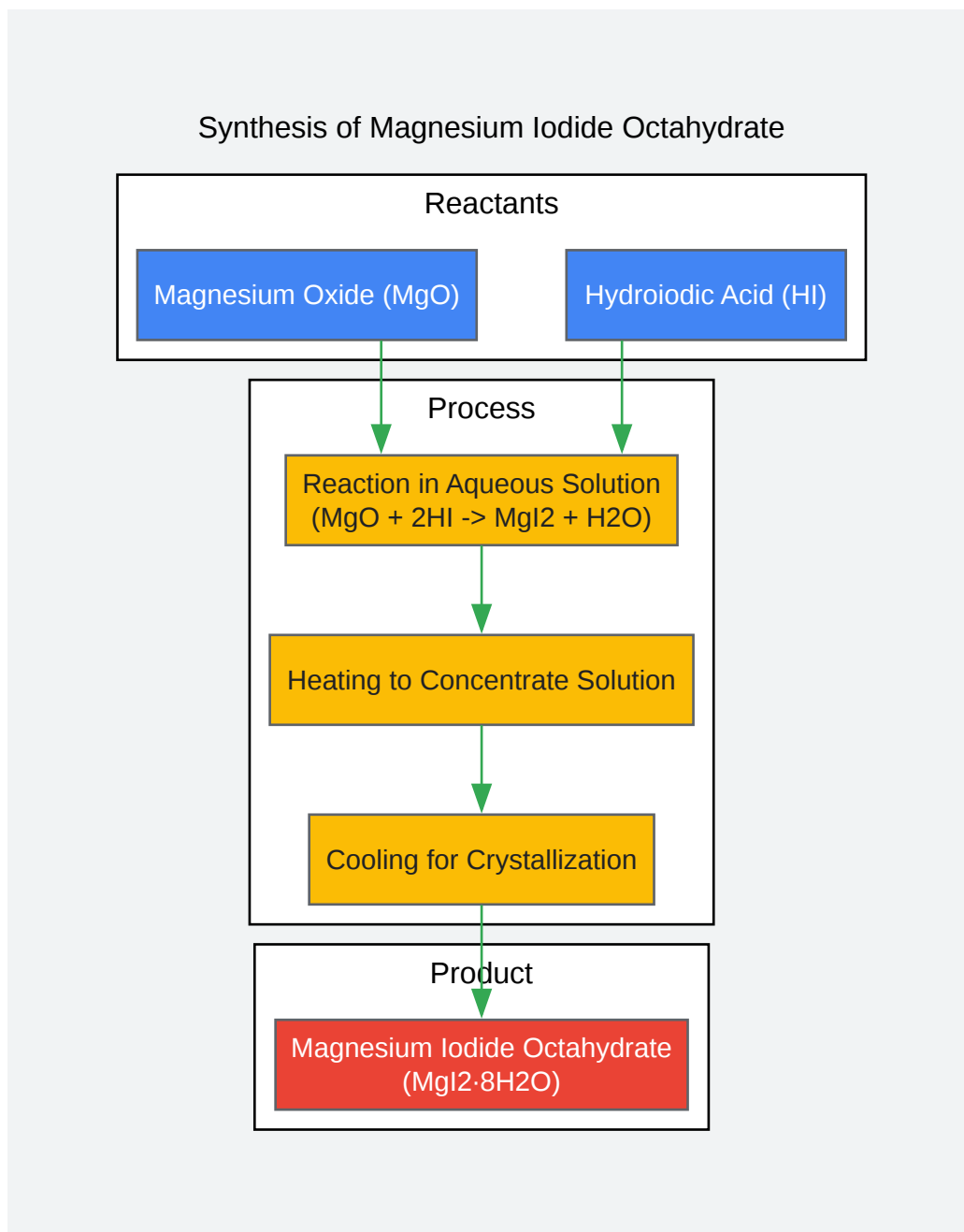
Applications in Synthesis

While magnesium iodide has limited large-scale commercial applications, it is a valuable reagent in organic synthesis.^{[1][10]}

- Baylis-Hillman Reaction: The use of magnesium iodide in the Baylis-Hillman reaction has been shown to favor the formation of (Z)-vinyl compounds.^[1]
- Demethylation: It can be used for the demethylation of certain aromatic methyl ethers.^[1]
- Precursor for other Iodides: Magnesium iodide serves as a starting material for the preparation of other inorganic iodides, such as mercury iodide and silver iodide, through salt metathesis reactions.^[11]

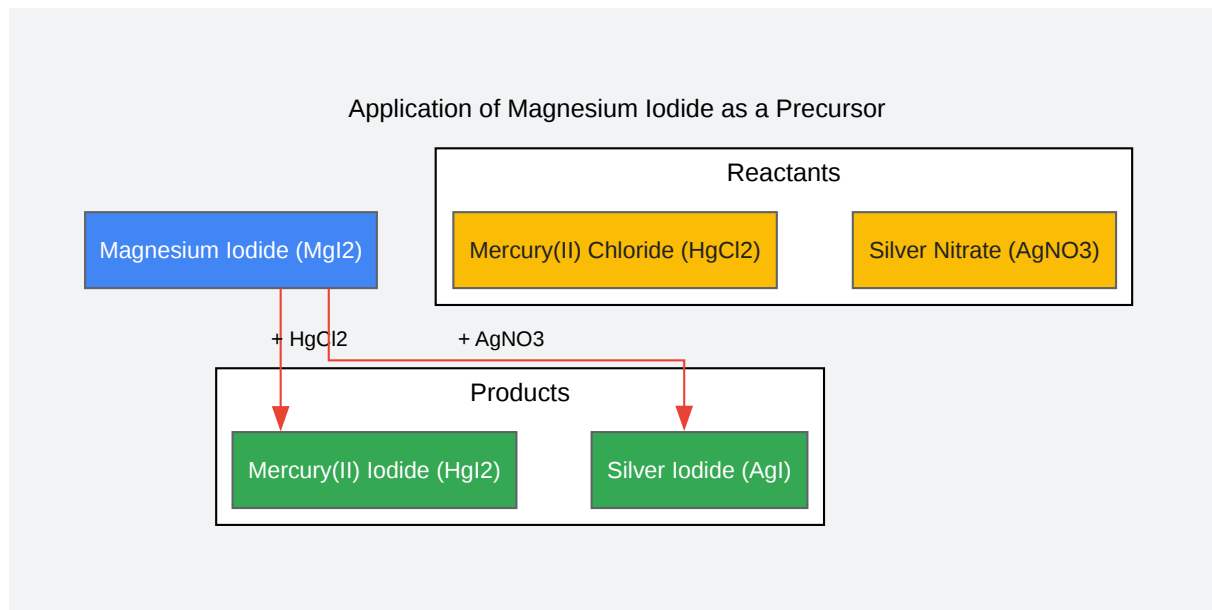
Visualized Workflows and Pathways

The following diagrams illustrate the synthesis of magnesium iodide and its role as a precursor.



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Caption: Synthesis of Magnesium Iodide Octahydrate.



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Caption: Role of MgI_2 in Synthesizing Other Iodides.

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References

- 1. Magnesium iodide - Wikipedia [en.wikipedia.org]
- 2. Magnesium_iodide [bionity.com]
- 3. Infinium Pharmachem Limited [infiniumpharmachem.com]
- 4. Magnesium iodide octahydrate | $\text{H}_{16}\text{I}_2\text{MgO}_8$ | CID 71586926 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]

- 6. Magnesium Iodide Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 7. webqc.org [webqc.org]
- 8. collegedunia.com [collegedunia.com]
- 9. Magnesium Iodide Formula: Properties, Chemical Structure and Uses [extramarks.com]
- 10. grokipedia.com [grokipedia.com]
- 11. Page loading... [guidechem.com]
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